

Spectroscopic Data for 1-Bromo-3-methoxypropanol: A Technical Overview

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Compound of Interest

Compound Name: 1-Bromo-3-methoxypropanol

Cat. No.: B15342849

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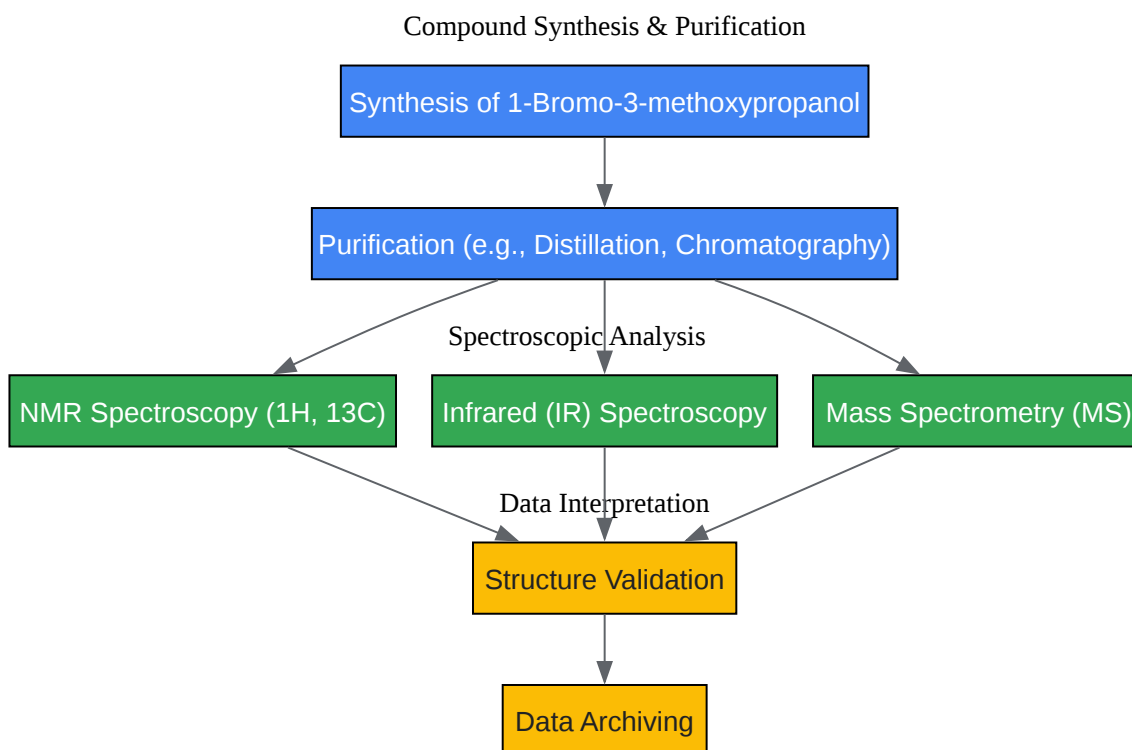
An in-depth analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for the compound **1-Bromo-3-methoxypropanol** remains unavailable at this time. Despite a thorough search of public chemical databases and scientific literature, detailed experimental spectra for this specific molecule could not be located.

The compound that is frequently identified in searches is 1-Bromo-3-methoxypropane (CAS RN: 36865-41-5), a related but structurally distinct molecule lacking a hydroxyl (-OH) group. Spectroscopic data for this analogue is more readily available.

It is crucial for researchers, scientists, and drug development professionals to distinguish between these two compounds, as the presence of a hydroxyl group in **1-Bromo-3-methoxypropanol** would significantly alter its chemical properties and spectroscopic signatures. For instance, in an IR spectrum, **1-Bromo-3-methoxypropanol** would be expected to show a characteristic broad absorption band in the region of 3200-3600 cm^{-1} corresponding to the O-H stretching vibration, which would be absent in the spectrum of 1-Bromo-3-methoxypropane. Similarly, the proton and carbon NMR spectra would differ due to the presence of the alcohol functionality.

Given the absence of verified spectroscopic data for **1-Bromo-3-methoxypropanol**, a detailed technical guide with quantitative data tables and experimental protocols cannot be provided at this time. Researchers requiring this information would likely need to synthesize the compound and perform their own spectroscopic characterization.

Below is a conceptual workflow for the spectroscopic analysis that would be performed on a sample of **1-Bromo-3-methoxypropanol**.



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Caption: Conceptual workflow for the synthesis, purification, and spectroscopic analysis of **1-Bromo-3-methoxypropanol**.

It is recommended that any future work on this compound includes a full spectroscopic characterization to be published and made available to the scientific community.

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